

Physical properties of **tert-Butyl 3-butenolate** (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *tert-Butyl 3-butenolate*

Cat. No.: *B103998*

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An In-Depth Technical Guide to the Physical Properties of **tert-Butyl 3-butenolate**

Introduction

tert-Butyl 3-butenolate (CAS No. 14036-55-6) is a valuable ester in organic synthesis, recognized for its role as a versatile building block.^[1] Its chemical structure, featuring a terminal alkene and a bulky *tert*-butyl ester group, allows for a wide range of chemical transformations. For researchers, scientists, and drug development professionals, a thorough understanding of its physical properties is paramount for its effective handling, reaction optimization, and purification. This guide provides a focused examination of two core physical properties: boiling point and density, complete with detailed experimental protocols for their determination in a laboratory setting.

Core Physical Properties

The physical characteristics of a compound are dictated by its molecular structure. In **tert-Butyl 3-butenolate**, the C₈H₁₄O₂ formula and the spatial arrangement of its atoms give rise to its specific boiling point and density.^[2] These values are critical for predicting its behavior under various experimental conditions, from storage to reaction processing and purification via distillation.

Data Summary

The key physical properties of **tert-Butyl 3-butenate** are summarized below. It is important to note that temperature significantly influences density, and pressure affects the boiling point.

Physical Property	Value	Conditions	Source(s)
Boiling Point	154.1 ± 9.0 °C	Predicted at standard pressure	[3]
Density	0.877 g/mL	at 20 °C	[3][4]
Refractive Index	n _{20/D} 1.413	at 20 °C	[3][4]

Experimental Determination of Boiling Point

The boiling point is the temperature at which a liquid's vapor pressure equals the external pressure, leading to the formation of vapor throughout the bulk of the liquid.[5] This property is an excellent indicator of a substance's volatility and purity. For small sample volumes, as is common in research and development, the micro-reflux method is a highly efficient and accurate technique.[6]

Principle of the Micro-Reflux Method

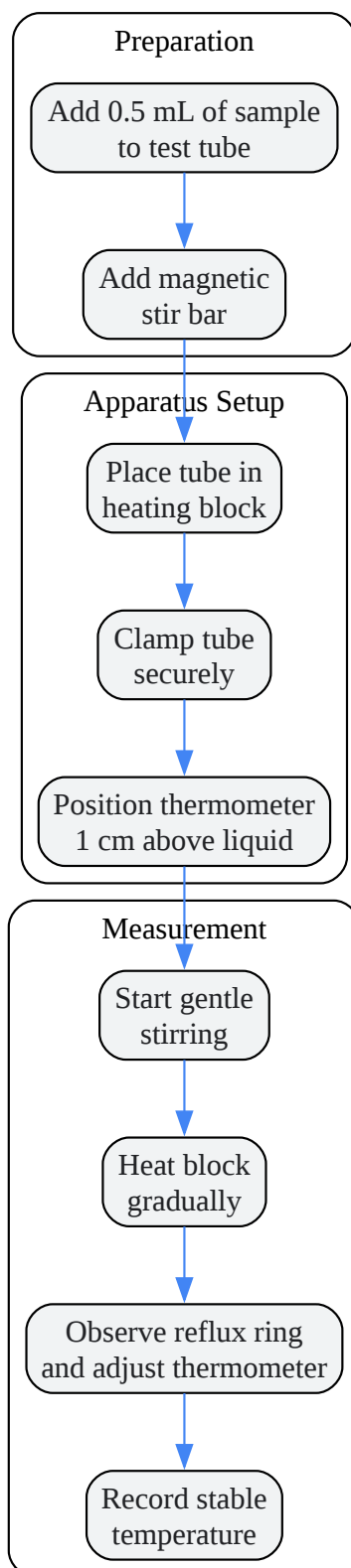
This method relies on heating a small liquid sample to its boiling point and observing the temperature of the vapor that is in equilibrium with the refluxing liquid. As the liquid boils, its vapor rises, cools, and condenses on the upper part of the test tube and the thermometer bulb, before falling back into the liquid.[6] The temperature of this vapor-liquid equilibrium is the boiling point. The use of a stirrer is crucial to prevent "bumping" (sudden, violent boiling) and ensure a smooth, stable reflux for an accurate temperature reading.[6]

Step-by-Step Protocol

- **Sample Preparation:** Using a Pasteur pipette, introduce approximately 0.5 mL of **tert-Butyl 3-butenate** into a small test tube. Add a small magnetic stir bar.
- **Apparatus Setup:**
 - Place the test tube in a heating block situated on a hot plate stirrer.

- Clamp the test tube securely in the center of the block.
- Position a thermometer so that its bulb is approximately 1 cm above the surface of the liquid. This placement ensures the thermometer measures the vapor temperature, not the liquid itself.^[6]
- Heating and Observation:
 - Begin gentle stirring of the liquid.
 - Gradually heat the block. Observe the sample for the onset of boiling (bubble formation).
 - Watch for the formation of a "reflux ring"—a ring of condensing vapor on the inner wall of the test tube.^[6] Adjust the thermometer's height so that its bulb is level with this ring.
- Temperature Reading: Once a stable reflux is established, the temperature reading on the thermometer should stabilize. Record this steady temperature as the observed boiling point.^[6]
- Post-Measurement: Turn off the heat but allow stirring to continue until the apparatus has cooled.

Workflow for Micro-Reflux Boiling Point Determination



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Caption: Workflow for Micro-Reflux Boiling Point Measurement.

Experimental Determination of Density

Density is an intrinsic physical property defined as the mass of a substance per unit volume ($\rho = m/V$).^[7] It is a fundamental parameter used to confirm the identity and purity of a substance. The determination requires precise measurements of both mass and volume.

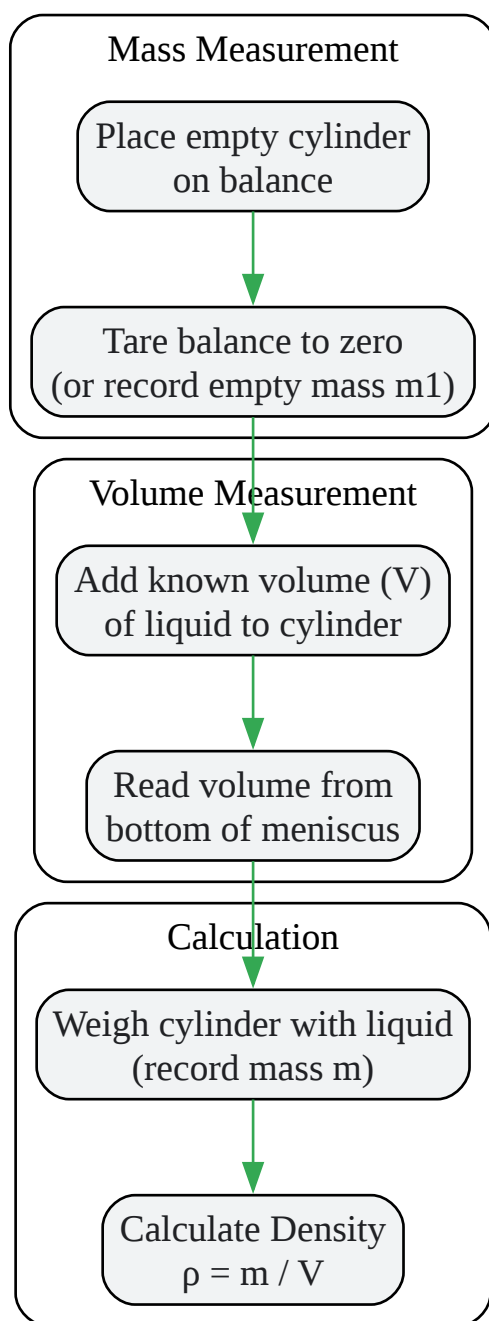
Principle of Density Measurement

The most direct method involves accurately measuring the mass of a precisely known volume of the liquid.^[7] An electronic balance provides the mass, while a graduated cylinder or a more precise volumetric flask/pycnometer is used for the volume. To ensure accuracy, the mass of the empty container is first measured and then subtracted from the mass of the container with the liquid. This process is known as taring.^{[7][8]}

Step-by-Step Protocol

- **Mass of Empty Cylinder:** Place a clean, dry 10 mL or 25 mL graduated cylinder on an electronic balance and press the "tare" or "zero" button to set the mass to zero. If taring is not an option, record the mass of the empty cylinder (m_1).^[7]
- **Volume Measurement:** Carefully pour a specific volume of **tert-Butyl 3-butenolate** into the graduated cylinder (e.g., 10.0 mL). Read the volume from the bottom of the meniscus with your eye level to the liquid surface to avoid parallax error.^[7] Record this volume (V).
- **Mass of Liquid:** Place the graduated cylinder containing the liquid back on the balance. Record the displayed mass. This is the mass of the liquid (m). If you recorded the initial mass of the cylinder (m_1), you will now record the combined mass (m_2) and calculate the liquid's mass by subtraction ($m = m_2 - m_1$).
- **Density Calculation:** Calculate the density using the formula: Density (ρ) = Mass (m) / Volume (V).^[7] The units will typically be in grams per milliliter (g/mL).
- **Reliability:** For enhanced accuracy, repeat the measurement multiple times and calculate an average.^[7] Ensure the temperature of the liquid is recorded, as density is temperature-dependent.

Workflow for Density Determination



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Caption: Workflow for Determining the Density of a Liquid.

Conclusion

The physical properties of **tert-Butyl 3-butenate**, specifically its boiling point and density, are foundational data points for its application in scientific research and development. The

predicted boiling point of 154.1 °C and a density of 0.877 g/mL at 20 °C serve as critical benchmarks. By employing standardized and well-understood experimental protocols such as the micro-reflux and direct mass/volume measurement methods, researchers can verify these properties, assess sample purity, and confidently design, execute, and scale up chemical processes.

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- To cite this document: BenchChem. [Physical properties of tert-Butyl 3-butenate (boiling point, density)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b103998#physical-properties-of-tert-butyl-3-butenate-boiling-point-density]

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